

# Comparing mechanical properties of PHB and polypropylene

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## Compound of Interest

Compound Name: Polyhydroxybutyrate

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A Comparative Guide to the Mechanical Properties of **Polyhydroxybutyrate** (PHB) and Polypropylene (PP)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the mechanical properties of **polyhydroxybutyrate** (PHB), a biodegradable polyester, and polypropylene (PP), a conventional thermoplastic. The information presented is supported by experimental data to assist in material selection for various applications.

## Data Presentation: A Side-by-Side Comparison

The mechanical properties of PHB and polypropylene are summarized in the table below. These values represent a range compiled from various studies and are influenced by factors such as the specific grade of the polymer, processing conditions, and the presence of additives.

Mechanical Property	Polyhydroxybutyrate (PHB)	Polypropylene (PP)	Test Standard
Tensile Strength (MPa)	20 - 40	31 - 40	ASTM D638
Young's Modulus (GPa)	1.3 - 3.5	0.9 - 1.5	ASTM D638
Elongation at Break (%)	3 - 8	100 - 700	ASTM D638
Flexural Modulus (GPa)	3.5 - 4.0	1.0 - 1.7	ASTM D790
Flexural Strength (MPa)	20 - 60	31 - 48	ASTM D790
Notched Izod Impact Strength (J/m)	25 - 80	20 - 110	ASTM D256

Note: The values presented are approximate and can vary based on the specific material grade and processing conditions.

## Analysis of Mechanical Properties

**Polyhydroxybutyrate** (PHB) exhibits a tensile strength and Young's modulus comparable to that of polypropylene, indicating a similar stiffness and strength under tension.<sup>[1][2]</sup> However, a significant difference lies in their ductility. PHB is a more brittle material, with a much lower elongation at break compared to the more ductile polypropylene.<sup>[2][3]</sup> This brittleness is a key consideration for applications requiring high flexibility or impact resistance.

In terms of flexural properties, PHB generally shows a higher flexural modulus, suggesting greater resistance to bending forces. The flexural strength of PHB is also within a similar range to that of polypropylene. The impact strength of PHB is generally lower than that of polypropylene, further highlighting its more brittle nature.<sup>[4]</sup>

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ASTM standards.

## Tensile Properties (ASTM D638)

This test method is used to determine the tensile properties of plastics.

- **Specimen Preparation:** Test specimens are typically prepared by injection molding or machining into a "dog-bone" shape. The standard Type I specimen is commonly used for rigid plastics.<sup>[4]</sup> Dimensions are precisely controlled as specified in the ASTM D638 standard.
- **Conditioning:** Specimens are conditioned for at least 40 hours at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity before testing to ensure consistency.
- **Test Procedure:**
  - The thickness and width of the gauge section of the specimen are measured.
  - The specimen is mounted into the grips of a universal testing machine.
  - An extensometer is attached to the specimen to measure strain.
  - The specimen is pulled at a constant crosshead speed until it fractures. The speed is dependent on the material and specimen type, with common speeds for rigid plastics being 5 mm/min or 50 mm/min.<sup>[5]</sup>
- **Data Analysis:** The tensile strength, Young's modulus, and elongation at break are calculated from the resulting stress-strain curve.

## Flexural Properties (ASTM D790)

This test method determines the flexural properties of plastics.

- **Specimen Preparation:** Rectangular bar specimens are used. For molded plastics, typical dimensions are 127 mm in length, 12.7 mm in width, and 3.2 mm in thickness.<sup>[1]</sup>

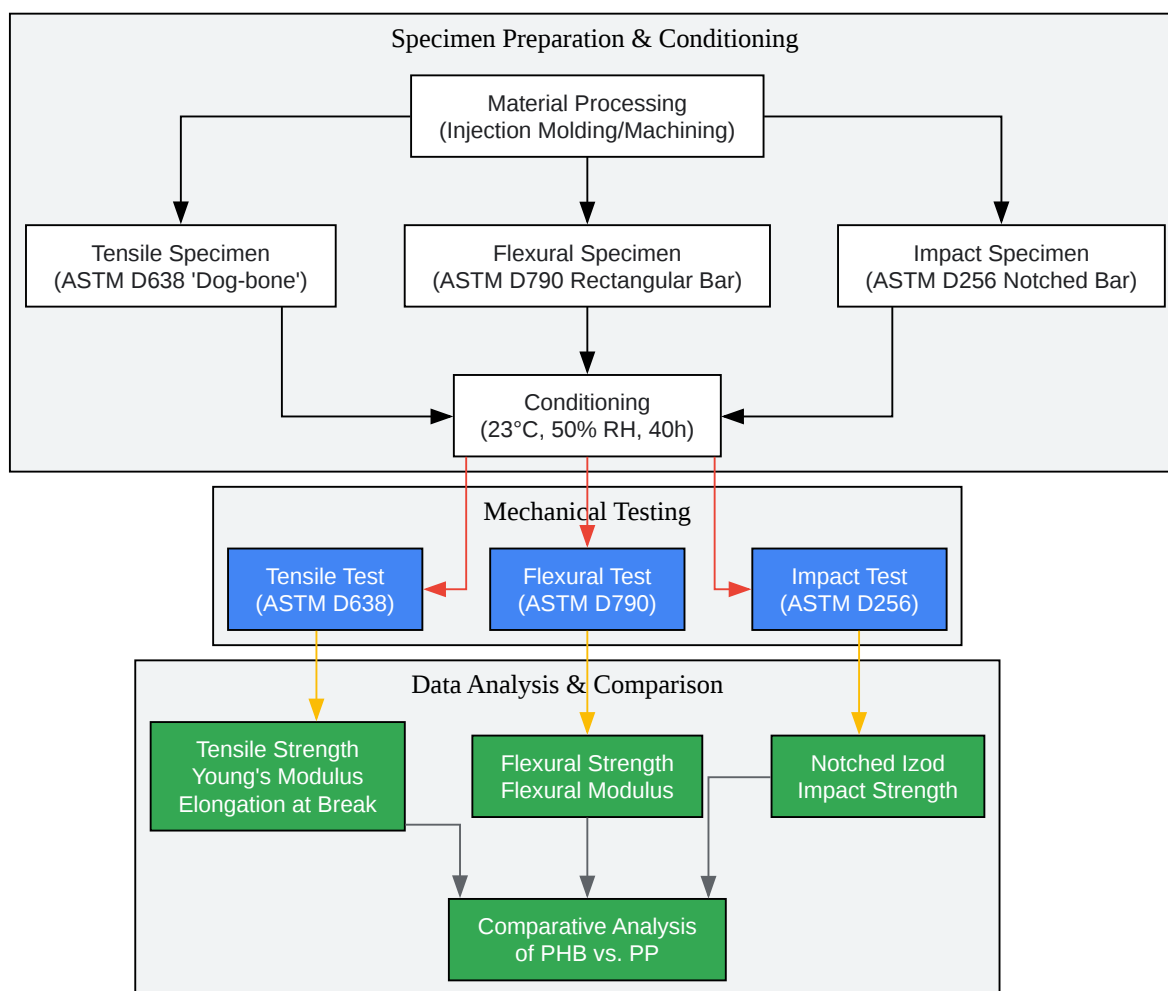
- Conditioning: Specimens are conditioned under the same standards as for tensile testing ( $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours).
- Test Procedure:
  - The specimen is placed on two supports in a three-point bending setup. The support span is typically 16 times the specimen thickness.[\[1\]](#)
  - A load is applied to the center of the specimen at a constant crosshead speed. The speed is calculated based on the specimen's dimensions to maintain a specific strain rate.[\[1\]](#)
  - The test is terminated when the specimen breaks or the strain reaches 5%.
- Data Analysis: Flexural strength and flexural modulus are calculated from the load-deflection curve.

## Notched Izod Impact Strength (ASTM D256)

This test method is used to determine the impact resistance of plastics.

- Specimen Preparation: Rectangular bar specimens with a specified notch are used. The standard specimen dimensions are 63.5 x 12.7 x 3.2 mm.[\[6\]](#)
- Conditioning: Specimens are conditioned as per the previously mentioned standards.
- Test Procedure:
  - The specimen is clamped vertically in the test fixture with the notch facing the direction of the pendulum strike.[\[6\]](#)
  - A pendulum of a specified weight is released from a set height, striking and breaking the specimen.
  - The energy absorbed by the specimen during the fracture is measured by the height to which the pendulum swings after impact.
- Data Analysis: The impact strength is calculated in Joules per meter (J/m) by dividing the absorbed energy by the thickness of the specimen.

## Mandatory Visualization



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Caption: Experimental workflow for comparing the mechanical properties of PHB and PP.

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